

# Application Notes and Protocols for the Quantification of Tofogliflozin in Plasma

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## Compound of Interest

Compound Name: TOFOGLIFLOZIN

Cat. No.: B8069257

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This document provides detailed application notes and experimental protocols for the quantitative analysis of **tofogliflozin** in plasma. The primary method detailed is a validated Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method, offering high sensitivity and specificity. Additionally, a representative High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) protocol is presented as a potential alternative or screening method.

## Method 1: High-Sensitivity Quantification by LC-MS/MS

This method is based on a validated bioanalytical procedure for the determination of **tofogliflozin** in rat plasma, demonstrating excellent performance for pharmacokinetic studies.

[\[1\]](#)[\[2\]](#)

## Data Presentation: Quantitative Method Parameters

The performance of the LC-MS/MS method is summarized in the tables below.

Table 1: Linearity and Sensitivity

Parameter	Value
Linear Range	0.5 - 500 ng/mL
Correlation Coefficient ( $r^2$ )	> 0.999

| Lower Limit of Quantification (LLOQ) | 0.5 ng/mL<sup>[1]</sup> |

Table 2: Accuracy and Precision

Quality Control (QC) Level (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Intra-day Accuracy (%)	Inter-day Accuracy (%)
Low QC (1.5 ng/mL)	4.7	6.2	104.0	105.3
Medium QC (150 ng/mL)	3.1	4.5	102.7	103.3

| High QC (400 ng/mL) | 2.8 | 3.9 | 101.5 | 102.0 |

Table 3: Recovery and Matrix Effect

QC Level (ng/mL)	Extraction Recovery (%)	Matrix Effect (%)
Low QC (1.5 ng/mL)	93.5	98.7

| High QC (400 ng/mL) | 95.1 | 101.2 |

## Experimental Protocol: LC-MS/MS

### 1. Materials and Reagents:

- **Tofogliflozin** reference standard
- Empagliflozin (Internal Standard, I.S.)

- Acetonitrile (HPLC grade)
- 10 mM Ammonium acetate solution
- Rat plasma

## 2. Sample Preparation (Protein Precipitation):

- Pipette 50 µL of plasma into a microcentrifuge tube.
- Add 100 µL of acetonitrile containing empagliflozin (I.S.).
- Vortex the mixture for 1 minute to precipitate plasma proteins.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 5 µL of the supernatant into the LC-MS/MS system.

## 3. Chromatographic Conditions:

Parameter	Value
HPLC System	Shimadzu Prominence UFLC system or equivalent
Column	Quicksorb ODS (2.1 mm i.d. × 150 mm, 5 µm) <a href="#">[1]</a>
Mobile Phase	Acetonitrile : 10 mM Ammonium Acetate (50:50, v/v) <a href="#">[1]</a>
Flow Rate	0.2 mL/min <a href="#">[1]</a>
Column Temperature	40°C

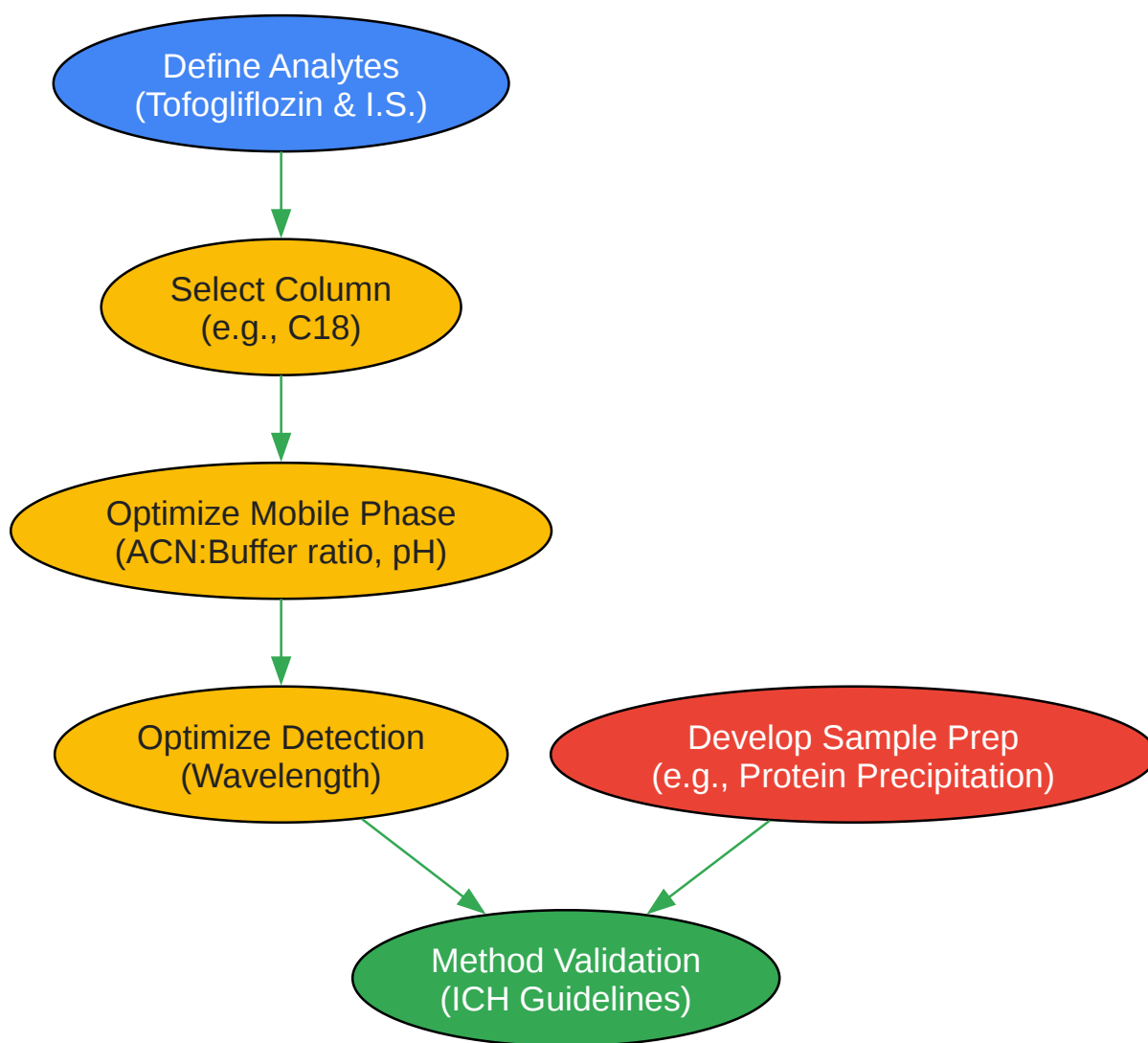
| Total Run Time | 4.0 min[\[1\]](#) |

## 4. Mass Spectrometric Conditions:

Parameter	Value
Mass Spectrometer	API 3200 triple-quadrupole mass spectrometer[1]
Ion Source	Electrospray Ionization (ESI) in positive mode[1]
SRM Transitions	Tofogliflozin: m/z 387.1 → 267.1[1]
	Empagliflozin (I.S.): m/z 451.2 → 71.0[1]
Ion Source Temperature	550°C

| IonSpray Voltage | 5500 V |

## Visualization: LC-MS/MS Workflow



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## References

- 1. Development and validation of an LC-MS/MS method for the determination of tofogliflozin in plasma and its application to a pharmacokinetic study in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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